

# An In-depth Technical Guide on TRH Hydrazide: Molecular Characteristics

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## Compound of Interest

Compound Name: *Trh hydrazide*

Cat. No.: *B15194134*

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This guide provides a detailed analysis of the molecular formula and weight of **TRH hydrazide**, a derivative of Thyrotropin-releasing hormone (TRH). This document is intended for researchers, scientists, and professionals in the field of drug development who are working with or interested in the chemical modifications of neuropeptides.

## Introduction to TRH and its Hydrazide Derivative

Thyrotropin-releasing hormone (TRH) is a tripeptide hormone with the sequence pGlu-His-Pro-NH<sub>2</sub>.<sup>[1]</sup> It plays a crucial role in the regulation of the hypothalamic-pituitary-thyroid axis.<sup>[2]</sup> Chemical modification of peptides, such as the conversion of a C-terminal amide to a hydrazide, is a common strategy in medicinal chemistry to alter pharmacokinetic properties, receptor binding affinity, or to enable further chemical conjugations. "**TRH hydrazide**" refers to a derivative of TRH where the C-terminal proline amide is replaced by a proline hydrazide.

## Molecular Formula and Weight

The molecular characteristics of TRH and its calculated hydrazide derivative are summarized below.

Compound	Molecular Formula	Molecular Weight (g/mol )	Source
Thyrotropin-releasing hormone (TRH)	C <sub>16</sub> H <sub>22</sub> N <sub>6</sub> O <sub>4</sub>	362.4	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a>
TRH Hydrazide (Calculated)	C <sub>16</sub> H <sub>23</sub> N <sub>7</sub> O <sub>4</sub>	377.42	Calculated

#### Derivation of **TRH Hydrazide** Molecular Formula and Weight:

The conversion of the C-terminal amide of TRH to a hydrazide involves the formal substitution of the amide's amino group (-NH<sub>2</sub>) with a hydrazine group (-NHNH<sub>2</sub>). This results in a net addition of one nitrogen atom and one hydrogen atom.

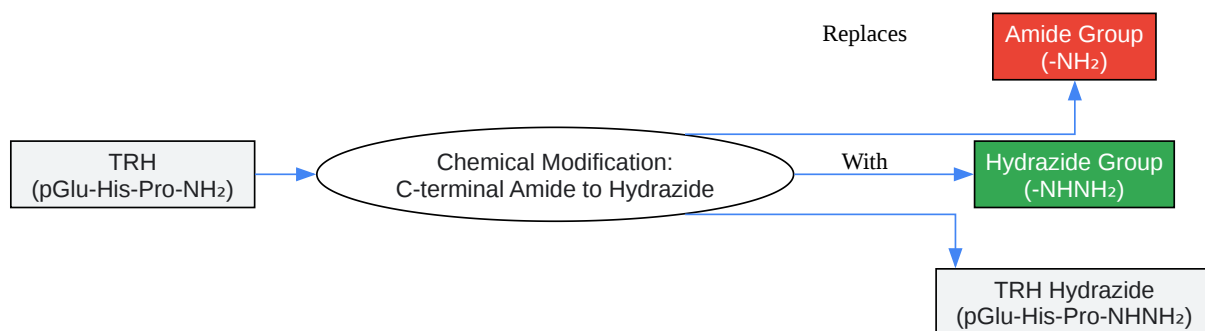
- TRH Molecular Formula: C<sub>16</sub>H<sub>22</sub>N<sub>6</sub>O<sub>4</sub>
- Change: Add NH
- **TRH Hydrazide** Molecular Formula: C<sub>16</sub>H<sub>23</sub>N<sub>7</sub>O<sub>4</sub>

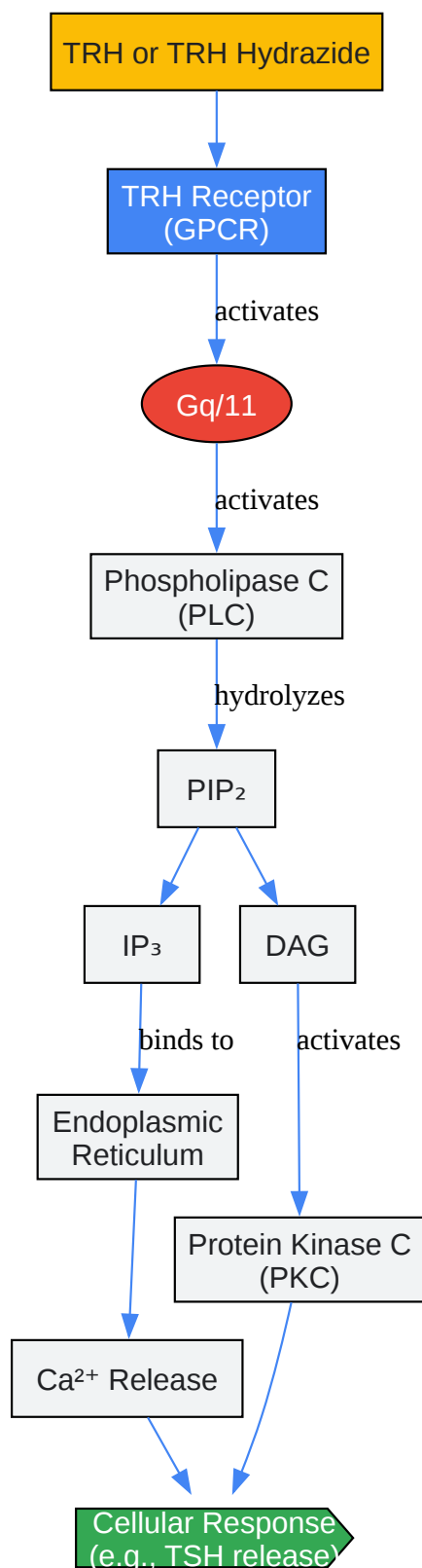
The molecular weight is calculated based on the atomic weights of the constituent elements:

- Carbon (C): 16 x 12.011 = 192.176
- Hydrogen (H): 23 x 1.008 = 23.184
- Nitrogen (N): 7 x 14.007 = 98.049
- Oxygen (O): 4 x 15.999 = 63.996
- Total Molecular Weight: 377.405 (rounded to 377.42 for convention)

## Logical Derivation of TRH Hydrazide

The logical workflow for determining the molecular formula of **TRH hydrazide** from TRH is illustrated below.





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## References

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